

Application Note: Protocol for Cy5.5 NHS Ester Conjugation to Antibodies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy5.5 amine

Cat. No.: B16075113

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Audience: Researchers, scientists, and drug development professionals.

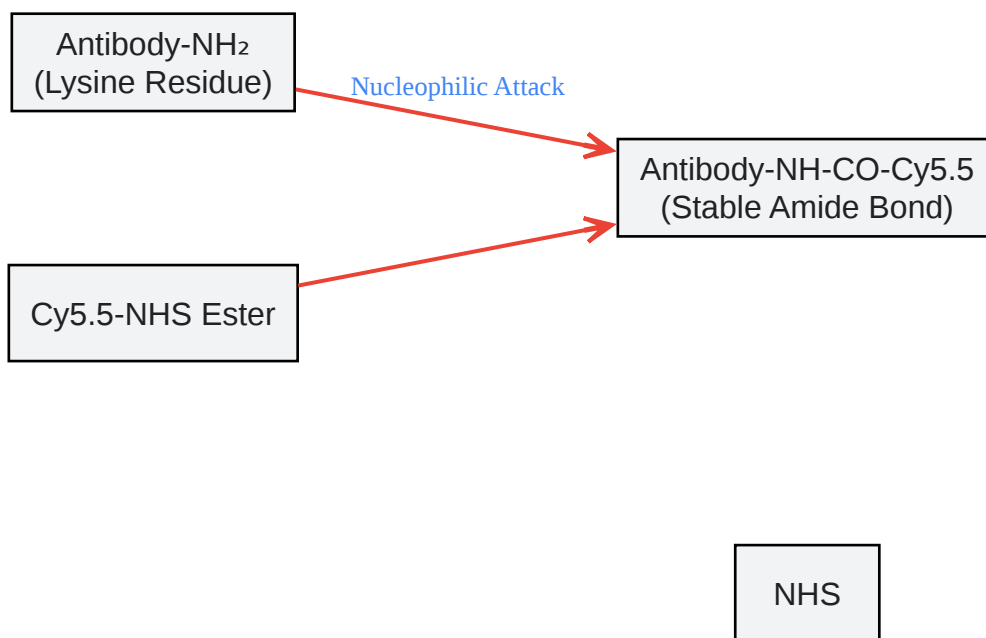
Introduction

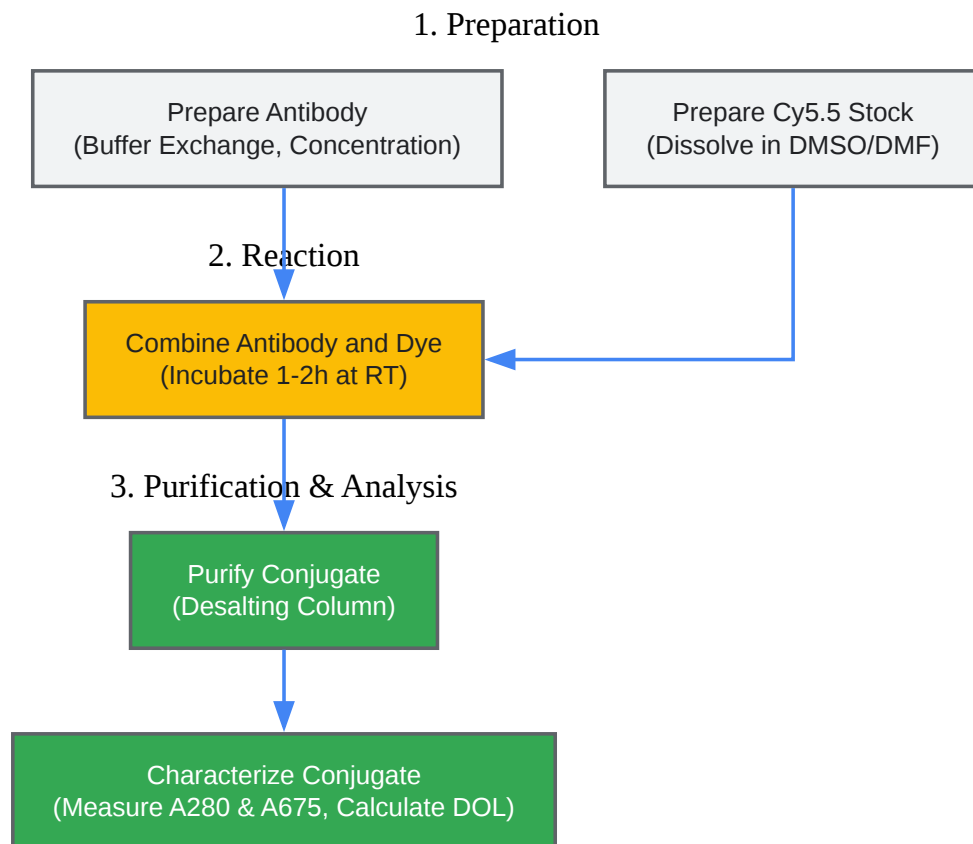
The conjugation of fluorescent dyes to antibodies is a fundamental technique in biological research and diagnostics, enabling the visualization and tracking of target antigens. This document provides a detailed protocol for the covalent labeling of antibodies with Cy5.5, a bright, far-red fluorescent dye. The chemistry relies on the reaction between an N-hydroxysuccinimide (NHS) ester-functionalized Cy5.5 dye and primary amine groups present on the antibody.^[1]

Primary amines are predominantly found on the side chains of lysine residues and the N-terminus of the antibody.^{[2][3]} The NHS ester reacts with these nucleophilic amines under mild, slightly alkaline conditions (pH 7.2-9.0) to form a stable, covalent amide bond.^{[4][5]} This method is widely used due to its efficiency and the stability of the resulting conjugate.^{[6][7]} Careful control of reaction parameters such as pH, temperature, and the molar ratio of dye to antibody is crucial for achieving the desired degree of labeling (DOL) and preserving the antibody's immunoreactivity.^{[1][8]}

Reaction Mechanism

The conjugation process is a nucleophilic acyl substitution reaction. The deprotonated primary amine on a lysine residue acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This forms a transient tetrahedral intermediate, which then collapses, releasing the N-hydroxysuccinimide (NHS) leaving group and forming a stable amide bond between the dye and the antibody.^{[1][7]} A primary competing reaction is the hydrolysis of the NHS ester by water, which increases at higher pH and can reduce labeling efficiency.^[4]





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